

Technical Support Center: Mitigating Iridium Dissolution in Acidic Media for Electrocatalysis

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Compound of Interest

Compound Name: *Iridium;hexachloride*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges with iridium catalyst stability in acidic environments during electrocatalysis.

Troubleshooting Guide

This section addresses common issues observed during experiments involving iridium-based electrocatalysts in acidic media.

Question 1: My iridium-based catalyst is showing a rapid loss of activity during the oxygen evolution reaction (OER) in acidic media. What are the likely causes?

Answer: Rapid deactivation of iridium catalysts during acidic OER is often linked to the dissolution of iridium.^{[1][2][3]} Several factors can contribute to this:

- **High Anodic Potentials:** Operating at high overpotentials accelerates the oxidation of iridium to higher valence states (e.g., Ir(>IV)), which are more prone to dissolution.^{[4][5]}
- **Potential Cycling:** Fluctuating potentials, especially cycling between oxidative and reductive conditions, can induce "transient dissolution" where the formation and reduction of surface

oxides lead to iridium loss.[3][4][5]

- **Electrolyte Impurities:** The presence of certain metal ions (e.g., Cu^{2+}) or organic molecules in the electrolyte can enhance the dissolution of iridium.[6][7][8][9]
- **Catalyst Structure:** Amorphous iridium oxide, while often more active, tends to be less stable and more susceptible to dissolution compared to its crystalline (rutile) counterpart.[10][11]
- **Inadequate Catalyst Support:** The choice of support material can significantly impact the stability of the iridium catalyst. A non-robust support can lead to detachment or lack of electronic stabilization of the iridium nanoparticles.[1][12]

Question 2: How can I determine if my iridium catalyst is dissolving during my experiment?

Answer: Several analytical techniques can be employed to detect and quantify iridium dissolution:

- **Inductively Coupled Plasma Mass Spectrometry (ICP-MS):** This is a highly sensitive technique for quantifying the concentration of dissolved iridium in the electrolyte.[3][13][14][15][16] It can be used for post-mortem analysis of the electrolyte or coupled with an electrochemical flow cell for online, time-resolved measurements.[4][5]
- **Transmission Electron Microscopy (TEM):** TEM can be used to visualize changes in the catalyst morphology, such as particle size reduction, detachment, and thinning of the catalyst layer, which are indicative of dissolution.[4][5] Identical location TEM (IL-TEM) can be particularly powerful for tracking changes to the same catalyst nanoparticles before and after electrochemical stress tests.
- **Electrochemical Analysis:** Cyclic voltammetry (CV) can reveal changes in the electrochemically active surface area (ECSA) of the catalyst. A decrease in ECSA over time can suggest catalyst loss due to dissolution.[17]

Question 3: My catalyst appears stable based on electrochemical data, but the overall device performance is degrading. What could be the issue?

Answer: While the catalyst on the anode may seem stable, iridium that dissolves can migrate and redeposit elsewhere in the electrochemical cell, causing performance degradation.

Dissolved iridium species can travel through the membrane and deposit on the cathode, potentially poisoning the hydrogen evolution reaction (HER) catalyst.[14][18] Analysis of the membrane and cathode catalyst layer for iridium content post-operation can confirm this phenomenon.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of iridium dissolution in acidic media during the oxygen evolution reaction (OER)?

A1: The dissolution of iridium during the acidic OER is a complex process. A prominent proposed pathway involves the formation of higher-valent iridium species (Ir(V) or higher) as intermediates in the OER mechanism.[19] These species are less stable and can dissolve into the electrolyte. Another significant mechanism is "transient dissolution," which occurs during potential cycling. The repeated formation and reduction of a thin surface oxide layer can lead to the release of iridium ions into the electrolyte.[3][4][5]

Q2: What are the most effective strategies to mitigate iridium dissolution?

A2: Several strategies can be employed to enhance the stability of iridium-based catalysts:[20]

- **Doping:** Introducing other elements (e.g., transition metals) into the iridium oxide structure can stabilize the iridium atoms, suppress the formation of unstable high-valence states, and improve overall durability.[1]
- **Support Engineering:** Utilizing stable and conductive supports, such as titanium oxide (TiO₂) or cerium oxide (CeO₂), can anchor the iridium nanoparticles and promote strong metal-support interactions, thereby enhancing stability.[1][12]
- **Controlling Crystallinity:** Thermally prepared rutile IrO₂ generally exhibits higher stability than amorphous iridium oxide, although often with a trade-off in initial activity.[4][5][10]
- **Surface Engineering:** Controlling the exposed crystal facets of the catalyst can influence its stability.[1]
- **Operating Conditions:** Avoiding excessively high potentials and frequent potential cycling can minimize dissolution.[3][14]

Q3: How does the pH of the acidic media affect iridium dissolution?

A3: While iridium is generally considered one of the most stable elements in acidic media, its stability can be pH-dependent. Some studies suggest that iridium stability may be improved in mildly acidic conditions compared to strongly acidic environments.[\[3\]](#)

Q4: Can the choice of anion in the acidic electrolyte influence iridium dissolution?

A4: Yes, the anion can play a role. For instance, the presence of chloride ions has been shown to enhance iridium dissolution compared to perchlorate ions, especially in the presence of organic molecules.[\[7\]](#)[\[15\]](#)

Quantitative Data on Iridium Dissolution

The following tables summarize quantitative data on iridium dissolution rates and stability numbers under various conditions.

Table 1: Iridium Dissolution Rates in Different Electrolytes

Catalyst	Electrolyte	Conditions	Dissolution Rate (ng cm ⁻² h ⁻¹)	Reference
Iridium Film	0.1 M HClO ₄	Potential cycling (0.05-1.6 V vs. RHE)	~1.5	[3]
Iridium Film	0.1 M HCl	Potential cycling (0.05-1.6 V vs. RHE)	~15	[7]
IrO _x Nanoparticles	1 M HCl	Potential cycling (0.0-1.65 V vs. RHE)	-	[6]
IrO _x Nanoparticles	1 M HCl + 10 mM Cu ²⁺	Potential cycling (0.0-1.65 V vs. RHE)	~3 times higher than without Cu ²⁺	[6]

Table 2: Stability Numbers (S-number) for Different Iridium-Based Catalysts

The Stability Number (S-number) is defined as the ratio of evolved oxygen molecules to dissolved iridium atoms. A higher S-number indicates greater stability.

Catalyst	Conditions	S-number (moles O ₂ / moles Ir)	Reference
Amorphous IrO _x	OER at 1.55 V vs. RHE	~10 ⁶	[11]
Crystalline IrO ₂	OER at 1.65 V vs. RHE	~10 ⁸	[11]
IrO ₂ /TiO ₂	Accelerated Stress Test (1.3 V)	Lower dissolution than 0 V AST	[14]

Experimental Protocols

Protocol 1: Electrochemical Evaluation of Iridium Dissolution using a Rotating Disk Electrode (RDE) Coupled with ICP-MS

This protocol allows for the in-situ quantification of iridium dissolution during electrochemical measurements.

- Working Electrode Preparation:
 - Prepare a catalyst ink by dispersing a known amount of the iridium-based catalyst in a solution of deionized water, isopropanol, and a perfluorinated sulfonic-acid ionomer (e.g., Nafion).
 - Sonication of the ink is crucial to ensure a homogeneous dispersion.
 - Drop-cast a specific volume of the ink onto a polished glassy carbon or titanium RDE tip to achieve a desired catalyst loading (e.g., 0.01–0.1 mgIr cm⁻²). [16]
 - Dry the electrode under controlled conditions (e.g., room temperature or slightly elevated temperature).

- Electrochemical Cell Setup:
 - Use a standard three-electrode electrochemical cell with the prepared RDE as the working electrode, a platinum wire or mesh as the counter electrode, and a reversible hydrogen electrode (RHE) as the reference electrode.
 - The electrolyte should be a high-purity acidic solution (e.g., 0.1 M HClO₄ or 0.05 M H₂SO₄).[\[16\]](#)
 - Couple the outlet of the electrochemical cell to an ICP-MS for online analysis of the dissolved iridium.
- Electrochemical Measurements and Dissolution Quantification:
 - Perform an initial conditioning of the catalyst by cycling the potential in a non-dissolving range.
 - Apply the desired electrochemical protocol, such as potentiodynamic (linear sweep voltammetry) or potentiostatic (chronoamperometry) measurements, or accelerated stress tests involving potential cycling.
 - Simultaneously, continuously pump the electrolyte from the cell to the ICP-MS to monitor the iridium concentration in real-time.
 - Correlate the measured iridium dissolution profile with the applied potential or current density.

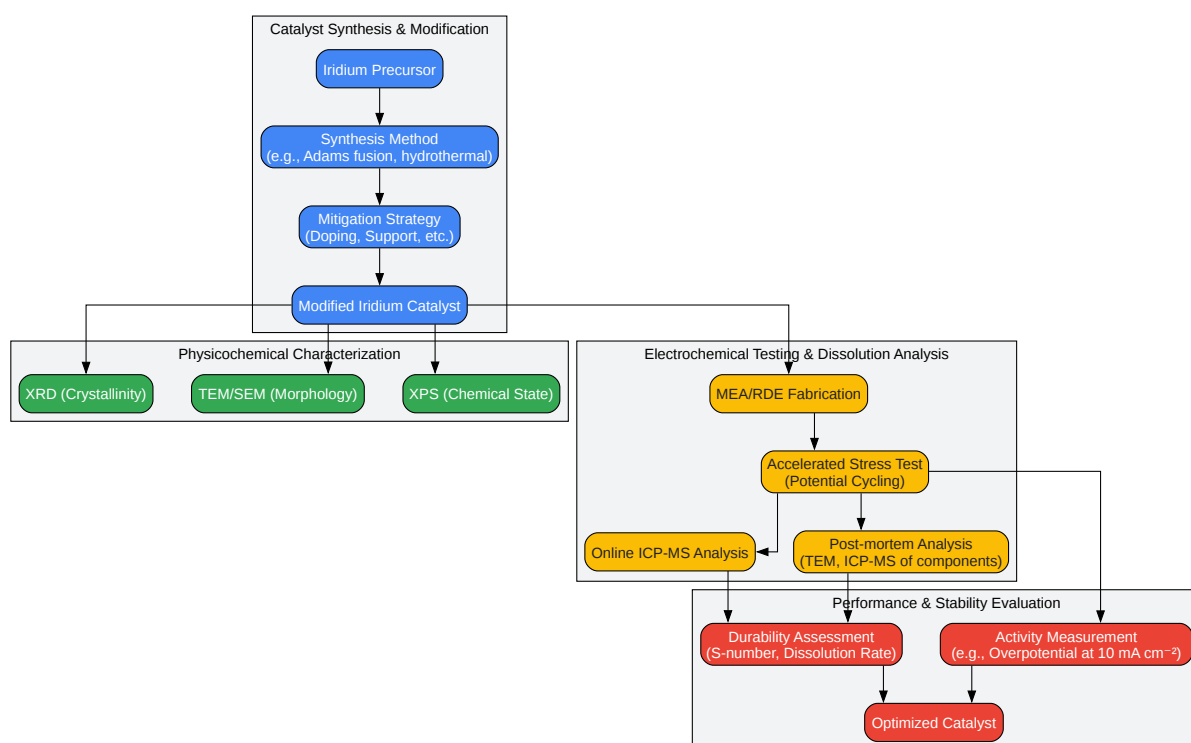
Protocol 2: Post-Mortem Analysis of Iridium Dissolution and Migration in a Membrane Electrode Assembly (MEA)

This protocol is used to quantify iridium loss from the anode and its distribution within the MEA after operation in a proton exchange membrane water electrolyzer (PEMWE).

- MEA Operation:
 - Assemble a PEMWE single cell with the iridium-based catalyst coated on the anode side of the membrane.

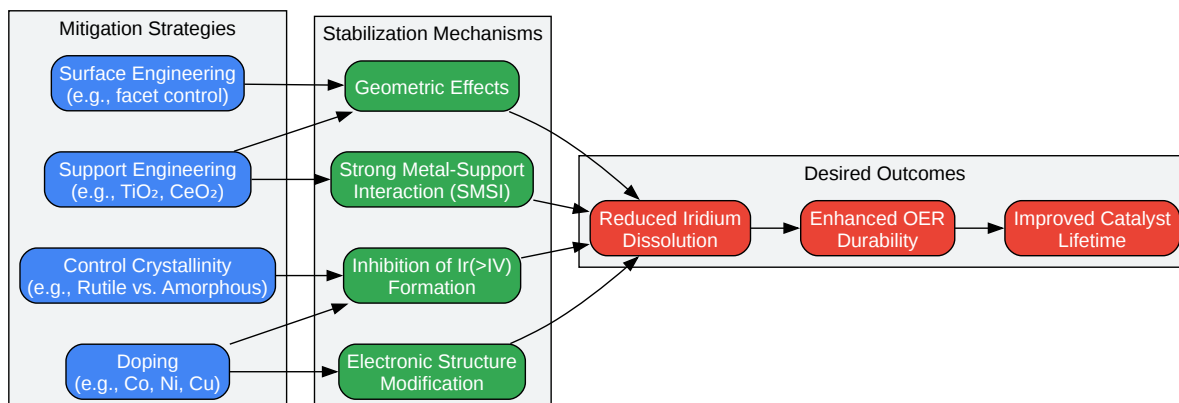
- Operate the cell under specific conditions (e.g., constant current density, potential cycling) for a defined duration.
- MEA Disassembly and Sample Preparation:
 - Carefully disassemble the cell and separate the anode, membrane, and cathode.
 - For the analysis of dissolved iridium that has migrated, the membrane and cathode catalyst layer are of primary interest.
- Digestion of Components:
 - Digest the membrane and cathode components in a mixture of strong acids (e.g., aqua regia or a mixture of HCl and H₂O₂) under elevated temperature and pressure using a microwave digestion system.[\[13\]](#) This process brings the solid iridium into a liquid sample.
- ICP-MS Analysis:
 - Dilute the digested samples to a suitable concentration for ICP-MS analysis.
 - Quantify the amount of iridium in each component (membrane and cathode) to determine the extent of dissolution and migration from the anode.[\[14\]](#)

Visualizations



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Caption: Experimental workflow for developing and evaluating iridium catalysts with enhanced stability.



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Caption: Relationship between mitigation strategies and their effects on iridium catalyst stability.

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